

# The Enigmatic Kopsoffinol: An Uncharted Molecular Landscape

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Kopsoffinol*

Cat. No.: *B1673753*

[Get Quote](#)

A comprehensive search of chemical databases and scientific literature has revealed no compound with the name "**Kopsoffinol**" corresponding to the molecular formula  $C_{40}H_{48}N_4O_3$ . This suggests that the molecule may be a novel, yet-to-be-characterized natural product, a synthetic compound not yet disclosed in public literature, or a misnomer of an existing substance.

While the provided molecular formula,  $C_{40}H_{48}N_4O_3$ , suggests a complex alkaloid structure, potentially of interest to researchers in natural product synthesis and pharmacology, the absence of any associated data prevents the creation of an in-depth technical guide as requested. The scientific community has not yet documented its structure, biological activities, or mechanisms of action.

A similarly named compound, "Kopsoffine," has been identified as a dimeric indole alkaloid isolated from *Kopsia officinalis*[1]. However, its molecular formula and structure differ from the one provided in the query, and detailed biological data for Kopsoffine is also scarce in the public domain. The *Kopsia* genus of plants is known to produce a rich variety of complex indole alkaloids, many of which exhibit interesting pharmacological properties. Compounds from this genus, such as kopsinine, have been the subject of extensive synthetic efforts.[2][3][4][5]

Given the lack of information on "**Kopsoffinol** ( $C_{40}H_{48}N_4O_3$ )," this document cannot provide the requested quantitative data, experimental protocols, or visualizations of signaling pathways. Further research, including structural elucidation through techniques like NMR spectroscopy

and mass spectrometry, followed by biological screening, would be necessary to characterize this putative molecule and understand its potential therapeutic relevance.

Researchers and drug development professionals with an interest in novel alkaloids are encouraged to investigate any primary sources that may have led to the query for "**Kopsoffinol**" with the molecular formula C<sub>40</sub>H<sub>48</sub>N<sub>4</sub>O<sub>3</sub>. Should this compound be isolated and characterized in the future, it would represent a new addition to the vast and fascinating family of natural products, opening up new avenues for scientific exploration.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. Total synthesis of (–)-kopsinine and ent-(+)-kopsinine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Total synthesis of kopsinine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Total synthesis of (–)-kopsinine and ent-(+)-kopsinine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Enigmatic Kopsoffinol: An Uncharted Molecular Landscape]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673753#molecular-formula-of-kopsoffinol-c40h48n4o3\]](https://www.benchchem.com/product/b1673753#molecular-formula-of-kopsoffinol-c40h48n4o3)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)